

Comprehensive Safety and Handling Guide for GR 159897

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For Researchers, Scientists, and Drug Development Professionals: Your Essential Resource for the Safe and Effective Use of the selective NK2 Receptor Antagonist, **GR 159897**.

This document provides critical safety protocols, logistical information, and detailed experimental guidelines for the handling and application of **GR 159897**. Our commitment is to furnish the scientific community with comprehensive resources that extend beyond the product itself, fostering a culture of safety and innovation in laboratory research.

Immediate Safety and Logistics Overview

GR 159897 is a potent and selective non-peptide antagonist of the neurokinin-2 (NK2) receptor. As with any biologically active compound, proper handling and disposal are paramount to ensure personnel safety and experimental integrity. The following tables summarize the essential safety and logistical information.

Personal Protective Equipment (PPE)



Equipment	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes or dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a fume hood. A NIOSH-approved respirator may be required for handling large quantities or if dust is generated.	Minimizes inhalation of the compound.

Storage and Disposal Plan

Condition	Specification	Rationale
Storage Temperature	-20°C	Ensures chemical stability and prevents degradation.[1]
Storage Atmosphere	Desiccate (store in a dry environment)	Protects the compound from moisture.[1]
Disposal	Dispose of in accordance with local, state, and federal regulations for chemical waste.	Prevents environmental contamination and ensures regulatory compliance.

Physicochemical and Pharmacological Data

The following tables provide key quantitative data for **GR 159897**, facilitating experimental design and execution.

Chemical Properties



Property	Value
Molecular Weight	414.54 g/mol [1]
Molecular Formula	C23H27FN2O2S[1]
CAS Number	158848-32-9[1]
Purity	≥97%
Solubility	Soluble to 50 mM in DMSO and to 10 mM in ethanol.[1]

Pharmacological Data: In Vitro Activity

Parameter	Species/Cell Line	Value
pKi	Human NK2 receptor (CHO cells)	9.5[2]
pA2	Guinea pig trachea	8.7[2]

Experimental Protocols

Detailed methodologies for key experiments involving **GR 159897** are provided below. These protocols are based on established research and are intended to serve as a guide for laboratory professionals.

In Vitro Radioligand Binding Assay

This protocol describes a competitive binding assay to determine the affinity of test compounds for the human NK2 receptor using membranes from CHO cells transfected with the receptor.

Materials:

- Membranes from CHO cells expressing the human NK2 receptor
- [3H]GR100679 (Radioligand)
- **GR 159897** (or other test compounds)



- Assay Buffer: 50 mM Tris-HCl, pH 7.4, containing 3 mM MnCl₂, 0.02% BSA
- Wash Buffer: 50 mM Tris-HCl, pH 7.4
- Glass fiber filters (e.g., Whatman GF/B)
- Scintillation fluid
- 96-well plates

Procedure:

- Prepare serial dilutions of GR 159897 in the assay buffer.
- In a 96-well plate, add in the following order:
 - \circ 25 μ L of assay buffer (for total binding) or 1 μ M of a non-radiolabeled NK2 antagonist (for non-specific binding)
 - 25 μL of the diluted GR 159897 or vehicle
 - 50 μL of [³H]GR100679 (at a concentration close to its Kd)
 - 150 μL of the CHO cell membrane preparation
- Incubate the plate at room temperature for 60 minutes with gentle agitation.
- Terminate the assay by rapid filtration through glass fiber filters using a cell harvester.
- Wash the filters three times with ice-cold wash buffer.
- Allow the filters to dry, then place them in scintillation vials with scintillation fluid.
- Quantify the radioactivity using a scintillation counter.
- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Determine the IC₅₀ value by non-linear regression analysis and calculate the Ki value using the Cheng-Prusoff equation.



In Vivo Bronchoconstriction Assay in Guinea Pigs

This protocol outlines a method to evaluate the in vivo efficacy of **GR 159897** in antagonizing NK2 receptor-mediated bronchoconstriction in anesthetized guinea pigs.

Materials:

- Male Dunkin-Hartley guinea pigs (350-450 g)
- Anesthetic (e.g., pentobarbitone)
- GR 159897
- NK2 receptor agonist (e.g., GR64349)
- Saline solution (vehicle)
- Tracheal cannula
- Ventilator
- Pressure transducer to measure pulmonary inflation pressure

Procedure:

- Anesthetize the guinea pig and insert a tracheal cannula.
- Artificially ventilate the animal.
- Monitor and record the pulmonary inflation pressure as an index of bronchoconstriction.
- Administer GR 159897 (e.g., 0.12 mg/kg) or vehicle intravenously.[2]
- After a predetermined time (e.g., 5 minutes), administer the NK2 receptor agonist intravenously to induce bronchoconstriction.
- Record the peak increase in pulmonary inflation pressure.

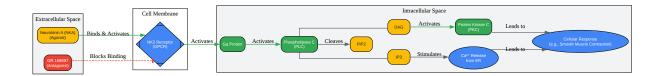




 Compare the bronchoconstrictor response in the presence and absence of GR 159897 to determine its antagonistic effect.

Signaling Pathway and Mechanism of Action

GR 159897 acts as a competitive antagonist at the neurokinin-2 (NK2) receptor, a G-protein coupled receptor (GPCR). The endogenous ligand for the NK2 receptor is Neurokinin A (NKA). Upon binding of NKA, the NK2 receptor undergoes a conformational change, leading to the activation of intracellular G-proteins, primarily Gq/11. This initiates a signaling cascade that results in various physiological responses. **GR 159897** prevents this cascade by blocking the binding of NKA to the receptor.



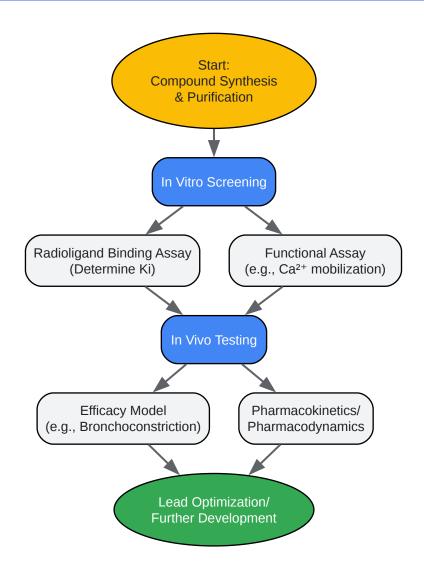
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Caption: NK2 Receptor Signaling and Inhibition by GR 159897.

Experimental Workflow for Antagonist Characterization

The following diagram illustrates a typical workflow for characterizing the antagonist properties of a compound like **GR 159897**.





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Caption: Workflow for **GR 159897** Antagonist Characterization.

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References

• 1. Inhibition of bradykinin-induced bronchoconstriction in the guinea-pig by a synthetic B2 receptor antagonist - PMC [pmc.ncbi.nlm.nih.gov]



- 2. GR159897, a potent non-peptide antagonist at tachykinin NK2 receptors PubMed [pubmed.ncbi.nlm.nih.gov]
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